In Silico Profiling of 5-Nitroquinolin-3-ol: Electronic Structure & Reactivity Protocol

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Compound of Interest

Compound Name: *5-Nitroquinolin-3-ol*

Cat. No.: *B8737628*

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Executive Summary & Chemical Context

5-Nitroquinolin-3-ol presents a specific challenge in computational modeling due to the interplay between the electron-withdrawing nitro group at the peri-like position (C5) and the amphoteric hydroxyl group at C3.[1][2][3] Unlike the 8-hydroxy isomer, which forms a stable intramolecular hydrogen bond with the ring nitrogen (N1), the 3-hydroxy isomer cannot form a 5-membered chelate ring.[1] This structural difference fundamentally alters its solvation energy, pKa, and binding kinetics.

Objective: To establish a validated quantum chemical workflow for predicting the thermodynamic stability, spectroscopic signatures, and non-covalent interaction potential of **5-nitroquinolin-3-ol**.

Computational Methodology (Standard Operating Procedure)

Level of Theory Selection

For nitrogen-containing heteroaromatics, standard B3LYP often fails to capture dispersion interactions accurately.[2] The following model chemistries are recommended based on recent

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benchmarks for nitro-quinolines:

Calculation Type	Functional	Basis Set	Rationale
Geometry Opt	B97X-D	def2-TZVP	Captures long-range dispersion; essential for nitro-group torsion and stacking.[1][2][3]
Single Point Energy	M06-2X	6-311++G(3df,3pd)	High accuracy for thermochemistry and barrier heights.[1][2][3]
Solvation	SMD	--	Superior to PCM for calculating in water/DMSO.[2][3]
Excited States	TD-DFT (CAM-B3LYP)	6-311+G(d,p)	Corrects charge-transfer ghost states common in nitro-aromatics.[1][2][3]

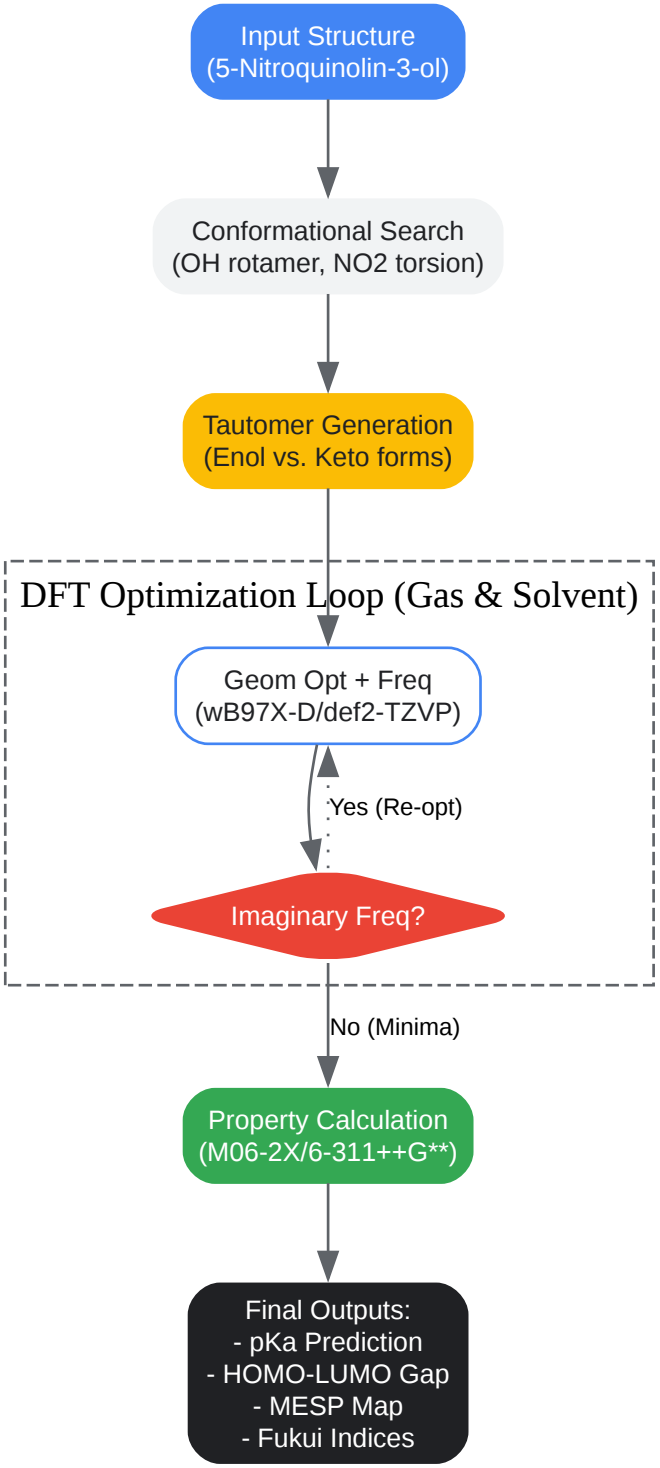
Tautomeric Equilibrium Analysis

The 3-hydroxyquinoline scaffold is subject to keto-enol tautomerism.[1][3] You must calculate the Boltzmann distribution between the enol form (3-ol) and the keto form (quinolin-3(4H)-one).[1][2]

- Hypothesis: The electron-withdrawing 5-NO group decreases electron density in the pyridine ring, potentially destabilizing the N-protonated keto form relative to the neutral enol.[1][3]
- Protocol: Optimize both isomers in the gas phase and water (SMD). Calculate .

Workflow Visualization

The following diagram illustrates the logical flow for the computational characterization, ensuring all conformers and tautomers are screened before high-level property calculation.



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Caption: Step-by-step computational workflow for characterizing **5-nitroquinolin-3-ol**, including conformational filtering and DFT validation loops.

Key Electronic Properties & Reactivity Descriptors

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a critical indicator of kinetic stability and bioactivity.[2][3]

- HOMO Location: Expected to be localized on the quinoline ring

  -system and the hydroxyl lone pairs.[1][2][3]

- LUMO Location: Heavily localized on the nitro group and the pyridine ring (electron-deficient).[1][2][3]

- Significance: A lower energy LUMO (stabilized by NO

) suggests the molecule is a strong electrophile.[2] This is relevant for covalent inhibition mechanisms or metabolic reduction by nitroreductases.[2]

Molecular Electrostatic Potential (MESP)

MESP maps are essential for predicting non-covalent binding (docking).

- Negative Regions (Red): The Nitro oxygens and the Ring Nitrogen (N1). These are H-bond acceptors.

- Positive Regions (Blue): The Hydroxyl proton (H-bond donor) and the aromatic protons.[3]

- Critical Insight: Unlike Nitroxoline, where the N1 and OH are adjacent (chelating), in **5-nitroquinolin-3-ol** they are distant.[1] This creates two distinct pharmacophoric points rather than one large chelating site.[2]

pKa Prediction Protocol

The acidity of the 3-OH group is vital for determining solubility and ionization state at physiological pH (7.4).[2][3] Method: Use the thermodynamic cycle with experimental values for a reference (e.g., phenol or 3-hydroxyquinoline).

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[3]

Note: The electron-withdrawing 5-NO

will lower the pKa of the 3-OH compared to unsubstituted quinolin-3-ol (pKa ~ 8.0), likely pushing it into the 6.5–7.5 range.[1][3]

Step-by-Step Execution Protocols

Gaussian Input File Example (Geometry Optimization)

This input block optimizes the structure and ensures it is a true minimum (Frequency calculation).

Reactivity Analysis (Fukui Functions)

To predict sites of metabolic attack (e.g., by CYP450) or nucleophilic addition:

- Calculate Neutral (

  ), Cation (

  ), and Anion (

) energies at the optimized geometry.[2]
- Calculate Fukui indices (

  and

  ):
  - (Electrophilic attack/Metabolism)[1][3]
  - (Nucleophilic attack)[3]
- Visualization: Map these functions onto the electron density surface. The C2 and C4 positions are likely "soft" electrophilic sites due to the pyridine nitrogen and nitro conjugation.[2]

Data Interpretation & Drug Design Implications

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Property	Predicted Trend (vs. Nitroxoline)	Implication for Drug Design
LogP	Slightly Lower	3-OH is more solvent-exposed than the chelated 8-OH, potentially improving aqueous solubility.[1][2][3]
Chelation	Absent	Cannot chelate Zn /Mg effectively. Mechanisms relying on metallo-enzyme inhibition (like Nitroxoline) will likely fail.[1][2]
H-Bonding	Dual-donor/acceptor	Can act as a "linker" scaffold, binding two distant residues in a protein pocket.[1][2][3]
Metabolic Stability	Lower	The 3-position is often metabolically labile; however, the 5-NO deactivates the ring, potentially protecting against oxidative metabolism.[3]

References

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